

# o-Tolidine Dihydrochloride: A Technical Guide to Solubility for Researchers

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## Compound of Interest

Compound Name: *o-Tolidine dihydrochloride*

Cat. No.: *B147521*

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This technical guide provides an in-depth overview of the solubility characteristics of **o-tolidine dihydrochloride** in water and common organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available quantitative data, details experimental protocols for solubility-dependent applications, and presents a logical workflow for a key colorimetric assay.

## Core Topic: Solubility of o-Tolidine Dihydrochloride

**o-Tolidine dihydrochloride** is a salt of the aromatic compound o-tolidine, and its solubility is a critical parameter for its application in various analytical and synthetic procedures. Its utility as a reagent, particularly in colorimetric assays, is directly influenced by its ability to dissolve in aqueous and organic media.

## Data Presentation: Quantitative Solubility of o-Tolidine Dihydrochloride

The solubility of **o-tolidine dihydrochloride** has been reported with some variability in the literature. The following table summarizes the available quantitative and qualitative data to provide a comparative overview.

Solvent	Solubility	Temperature (°C)	Notes
Water	1.3 g/L[1]	25	Described as "slightly soluble" at this concentration.
≥ 10 g/L	Not Specified	Based on a protocol where 0.5 g dissolves in 50 mL of water.	
Generally described as "soluble" or "highly soluble".[2][3][4][5]	Not Specified	Manufacturer and supplier data sheets often provide this qualitative description.	
Methanol	≥ 10 g/L	Not Specified	A commercially available solution is 1% w/v.
Slightly Soluble	Not Specified	Qualitative description.	
Ethanol	Soluble	Not Specified	Qualitative description.
Ether	Soluble	Not Specified	Qualitative description.
DMSO	Slightly Soluble	Not Specified	Qualitative description.
Dilute Acids	Soluble	Not Specified	Qualitative description.[6]

It is important to note that the solubility of **o-tolidine dihydrochloride** in aqueous solutions can be influenced by pH and the presence of other salts.

## Experimental Protocols

A primary application of **o-tolidine dihydrochloride** is in the colorimetric determination of free and total residual chlorine in water samples. The following protocol is a representative method

for this analysis.

## Preparation of o-Tolidine Reagent (0.1% w/v)

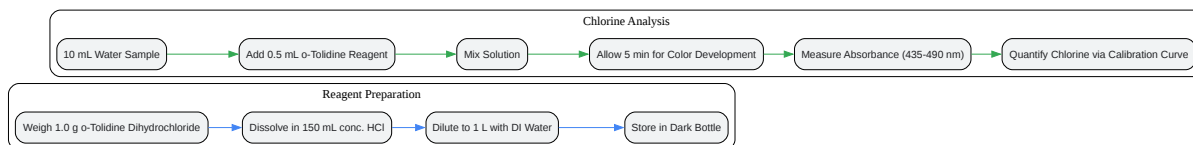
- **Reagent Weighing:** Accurately weigh 1.0 g of **o-tolidine dihydrochloride**.
- **Acidic Dissolution:** In a fume hood, carefully dissolve the weighed **o-tolidine dihydrochloride** in 150 mL of concentrated hydrochloric acid.
- **Dilution:** Quantitatively transfer the acidic solution to a 1 L volumetric flask and dilute to the mark with deionized water.
- **Storage:** Store the reagent in a dark, glass-stoppered bottle. The solution is reported to be stable for approximately six months under these conditions.

## Experimental Workflow for Total Residual Chlorine Determination

- **Sample Preparation:** Place a 10 mL aliquot of the water sample into a suitable container (e.g., test tube or cuvette).
- **Reagent Addition:** Add 0.5 mL of the prepared acidic o-tolidine reagent to the water sample.
- **Mixing:** Thoroughly mix the solution by inverting the container several times.
- **Color Development:** Allow the solution to stand for a minimum of 5 minutes to ensure full color development. The presence of chlorine will result in a yellow-colored holoquinone.
- **Spectrophotometric Measurement:** Measure the absorbance of the yellow solution at a wavelength between 435-490 nm using a spectrophotometer.
- **Quantification:** Determine the concentration of total residual chlorine by comparing the absorbance reading to a pre-established calibration curve.

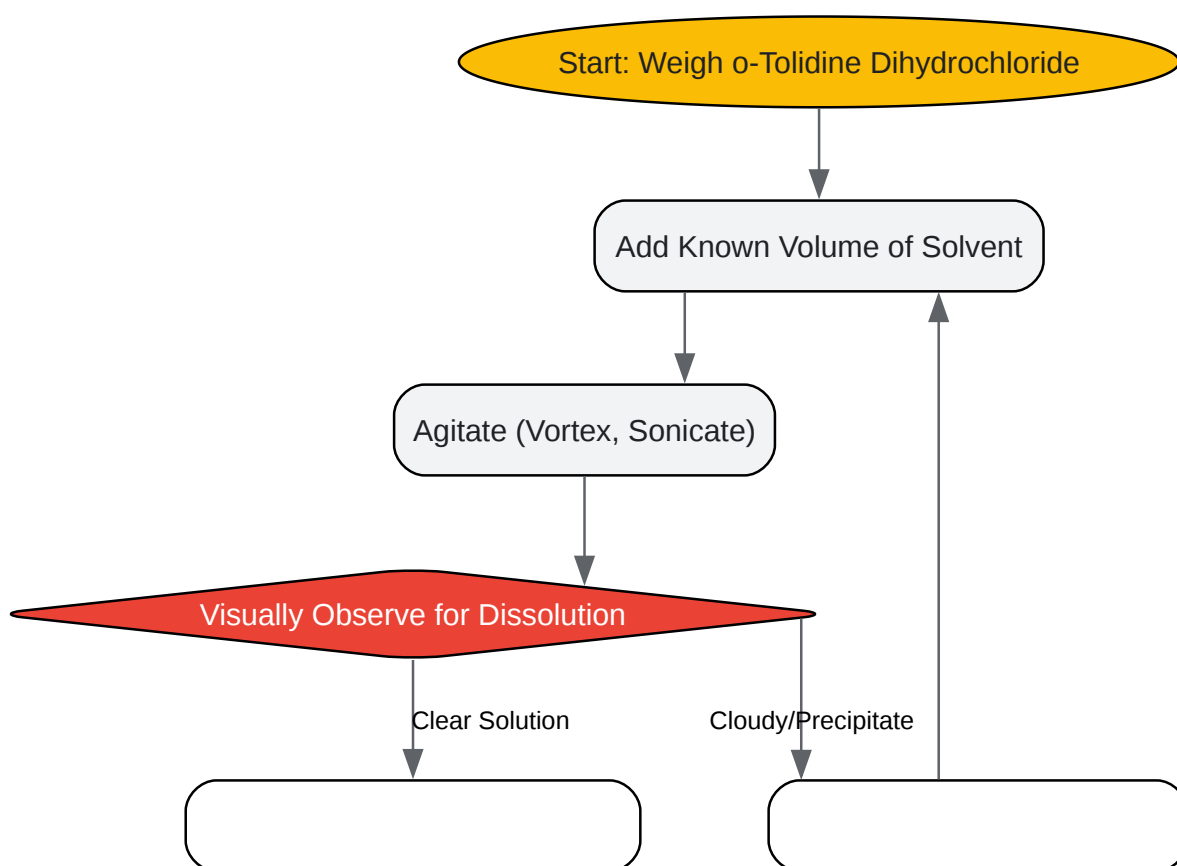
## Mandatory Visualization

The following diagrams illustrate the logical workflow of the colorimetric chlorine analysis and a conceptual representation of the solubility testing process.



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Caption: Experimental workflow for chlorine analysis.



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Caption: Conceptual workflow for solubility determination.

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